

# Personal protective equipment for handling 3-Hydroxycoumarin

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## Compound of Interest

Compound Name: 3-Hydroxycoumarin

Cat. No.: B191489

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## Essential Safety and Handling Guide for 3-Hydroxycoumarin

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **3-Hydroxycoumarin**.

## Hazard Identification and Personal Protective Equipment

**3-Hydroxycoumarin** is classified as harmful if swallowed[1][2]. It can also cause eye, skin, and respiratory system irritation[3]. Therefore, adherence to proper safety measures is crucial. The following table summarizes the recommended personal protective equipment.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Conforming to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133 (US)[4][5].
Skin Protection	Gloves	Appropriate protective gloves to prevent skin exposure. Inspect prior to use[3][4][5][6].
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure[3][4].	
Respiratory Protection	Dust Mask/Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs. A dust mask of type N95 (US) is recommended[3][6].

## Operational Plan: Safe Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended[3].
- Facilities should be equipped with an eyewash station and a safety shower[3][4].

### Handling Procedures:

- Avoid breathing dust, vapor, mist, or gas[3]. Minimize dust generation and accumulation[4].
- Avoid contact with skin and eyes[3].
- Wash hands thoroughly after handling and before eating[4].

- Use proper personal protective equipment as indicated in the table above.

#### Storage:

- Store in a cool, dry, and well-ventilated area[4].
- Keep the container tightly closed[3][4].
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

## Emergency Procedures

Emergency	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical advice[3][4].
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical aid[4].
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately[4].
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately[4].
Spills/Leaks	Vacuum or sweep up material and place it into a suitable disposal container. Avoid generating dusty conditions. Provide ventilation[3][4].

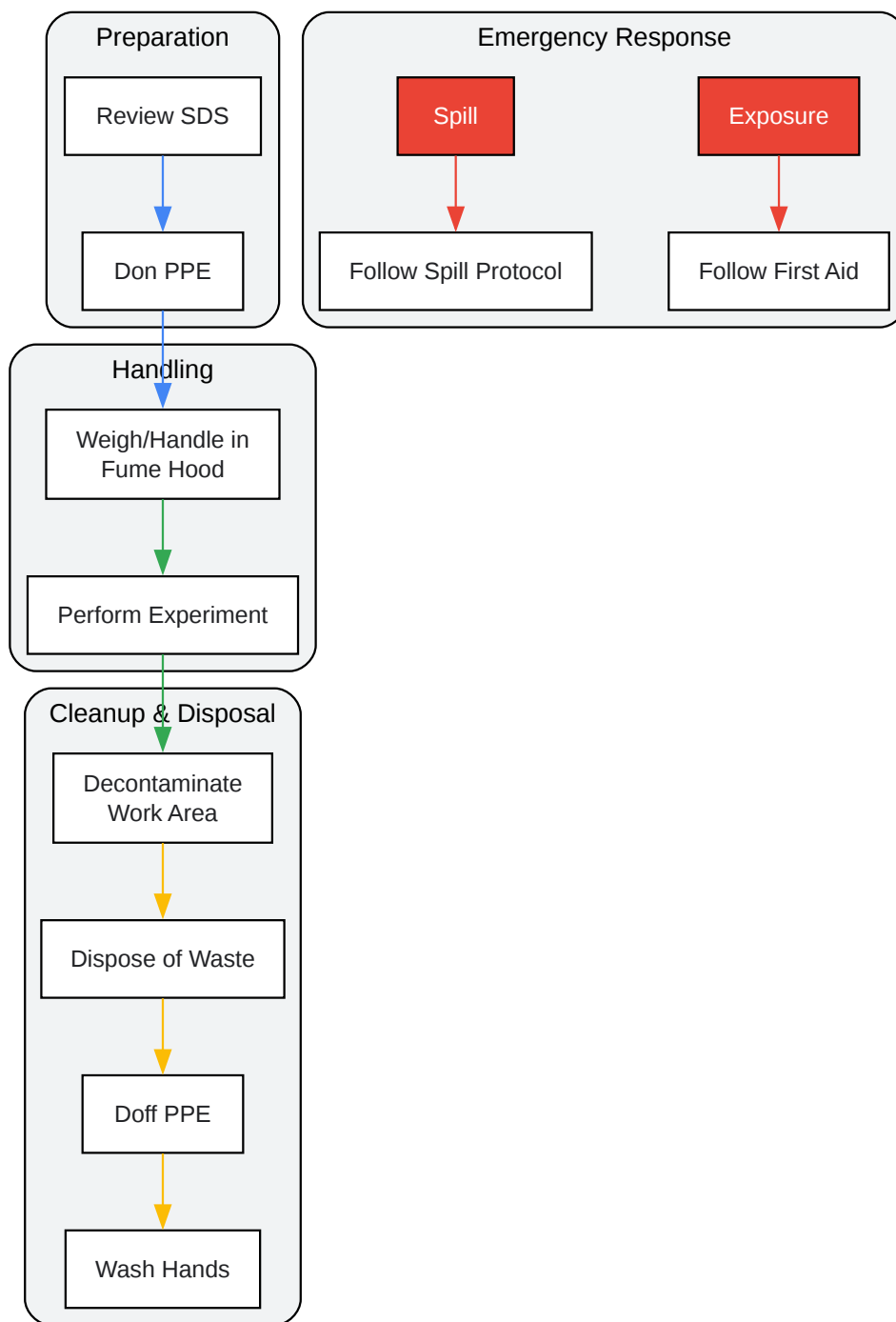
## Disposal Plan

Dispose of **3-Hydroxycoumarin** and any contaminated packaging in accordance with all applicable local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service[1]. Do not allow the product to enter drains[7].

## Safe Handling Workflow

The following diagram outlines the procedural steps for the safe handling and disposal of **3-Hydroxycoumarin**.

## Safe Handling and Disposal Workflow for 3-Hydroxycoumarin

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposing of **3-Hydroxycoumarin**.

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